

# PD 173955 Analog 1: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: PD 173955 analog 1

Cat. No.: B2956238

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the stability, storage, and handling of **PD 173955 Analog 1**, a multi-targeted tyrosine kinase inhibitor. The following protocols and data are intended to guide researchers in the effective use of this compound in a laboratory setting.

## Introduction

**PD 173955 Analog 1** (CAS No. 185039-99-0) is a potent inhibitor of the c-Src tyrosine kinase. It also demonstrates inhibitory activity against other kinases, including the Platelet-Derived Growth Factor Receptor (PDGFR), Fibroblast Growth Factor Receptor (FGFR), and Epidermal Growth Factor Receptor (EGFR), albeit at higher concentrations. Its activity profile makes it a valuable tool for investigating signaling pathways involved in cell proliferation, differentiation, and migration. This document provides essential information for the proper handling, storage, and use of this compound.

## Stability and Storage Conditions

Comprehensive stability data for **PD 173955 Analog 1** is limited. The following recommendations are based on information available for the parent compound, PD 173955, and general best practices for similar small molecules. It is strongly recommended to refer to the Certificate of Analysis provided by the supplier for any lot-specific storage instructions.

Table 1: Recommended Storage Conditions

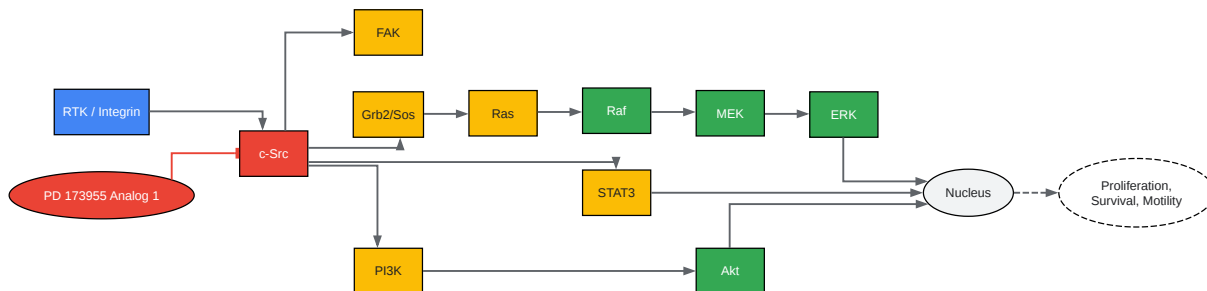
Form	Storage Temperature	Recommended Duration	Notes
Solid (Powder)	-20°C	≥ 2 years	Protect from moisture.
4°C	Short-term (weeks to months)		
In Solvent (DMSO)	-80°C	≤ 6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	≤ 1 month		

Table 2: Solubility Data

Solvent	Solubility	Notes
DMSO	Soluble	
Ethanol	Soluble	
Water	Slightly soluble (<1mg/ml)	

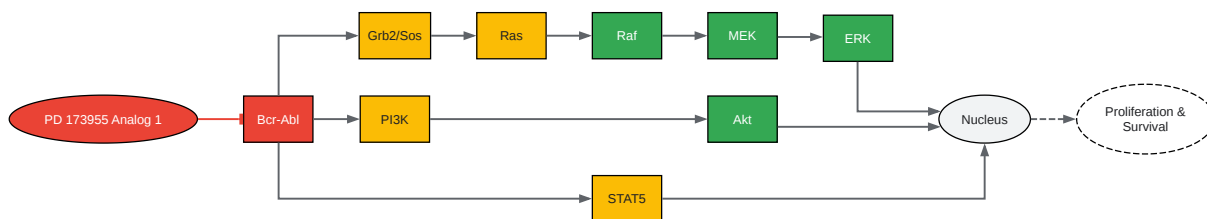
## Signaling Pathways

**PD 173955 Analog 1** primarily targets the c-Src tyrosine kinase. It also shows inhibitory effects on Bcr-Abl and c-Kit signaling pathways, which are critical in various cancers.



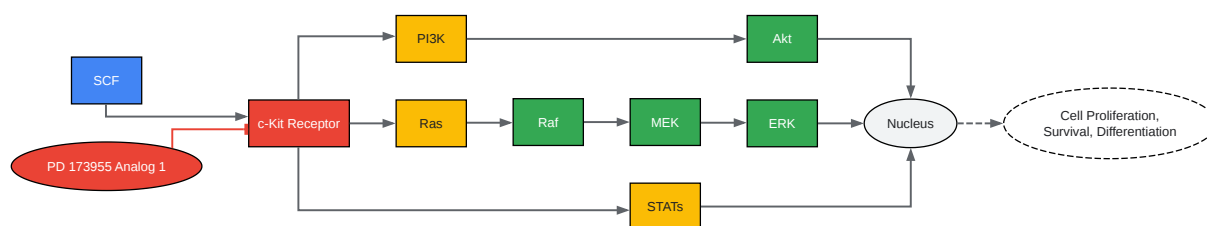
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Caption: c-Src Signaling Pathway Inhibition.



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Caption: Bcr-Abl Signaling Pathway Inhibition.



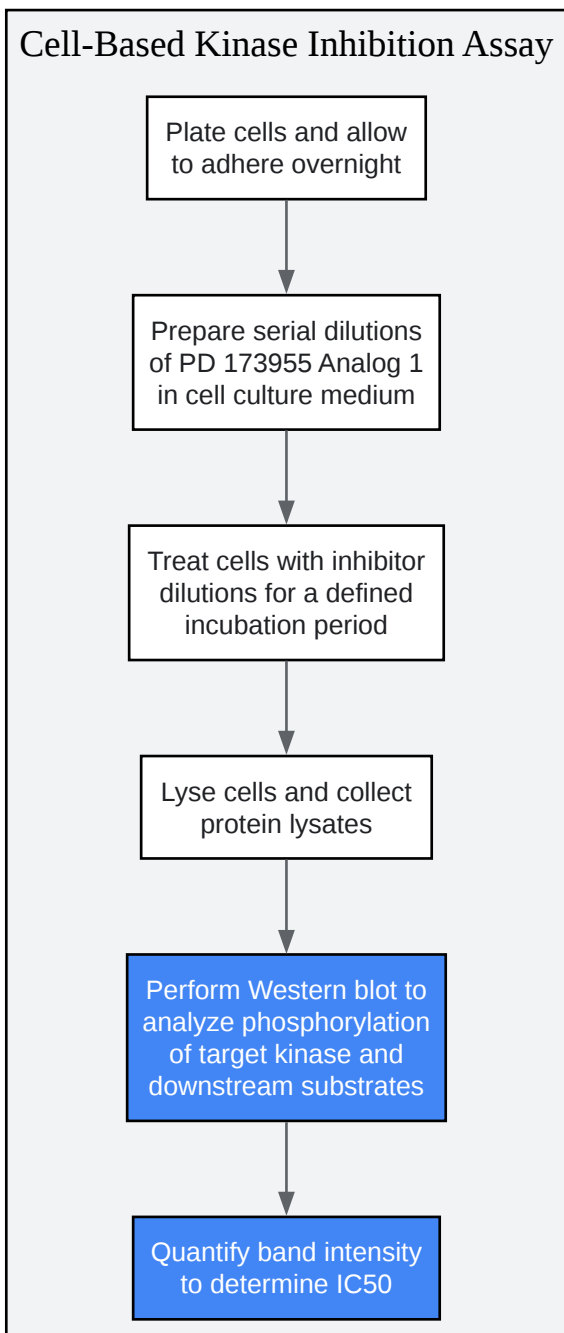
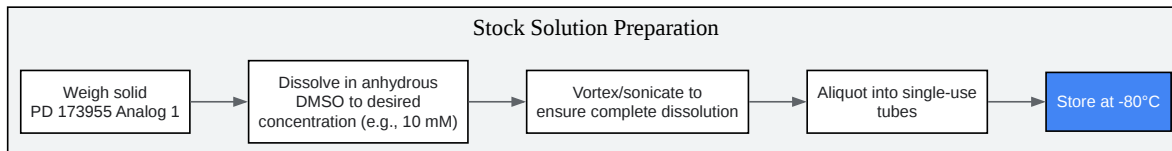
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Caption: c-Kit Signaling Pathway Inhibition.

## Experimental Protocols

Detailed experimental protocols for **PD 173955 Analog 1** are not widely published. The following are generalized protocols for the use of tyrosine kinase inhibitors in cell-based assays, based on methods used for the parent compound, PD 173955. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

## Preparation of Stock Solutions



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